

PF-00835231: A Broad-Spectrum Coronavirus 3CLpro Inhibitor

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Compound of Interest

Compound Name: PF-00835231

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Executive Summary

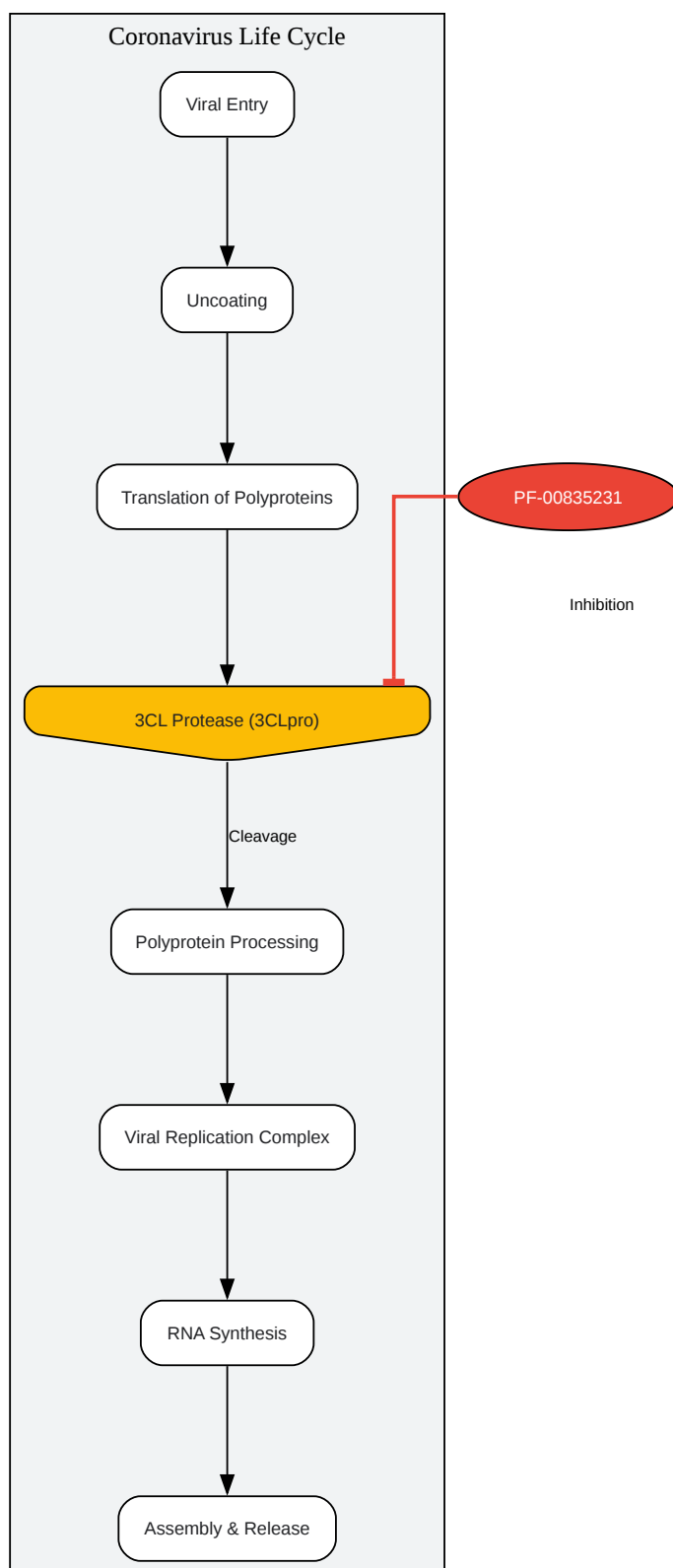
PF-00835231 has emerged as a potent and broad-spectrum inhibitor of the coronavirus 3C-like protease (3CLpro), a critical enzyme for viral replication. This technical guide provides a comprehensive overview of **PF-00835231**, including its mechanism of action, in vitro and in vivo efficacy, pharmacokinetic profile, and the experimental methodologies used for its characterization. The information is intended for researchers, scientists, and drug development professionals engaged in the discovery and development of antiviral therapeutics.

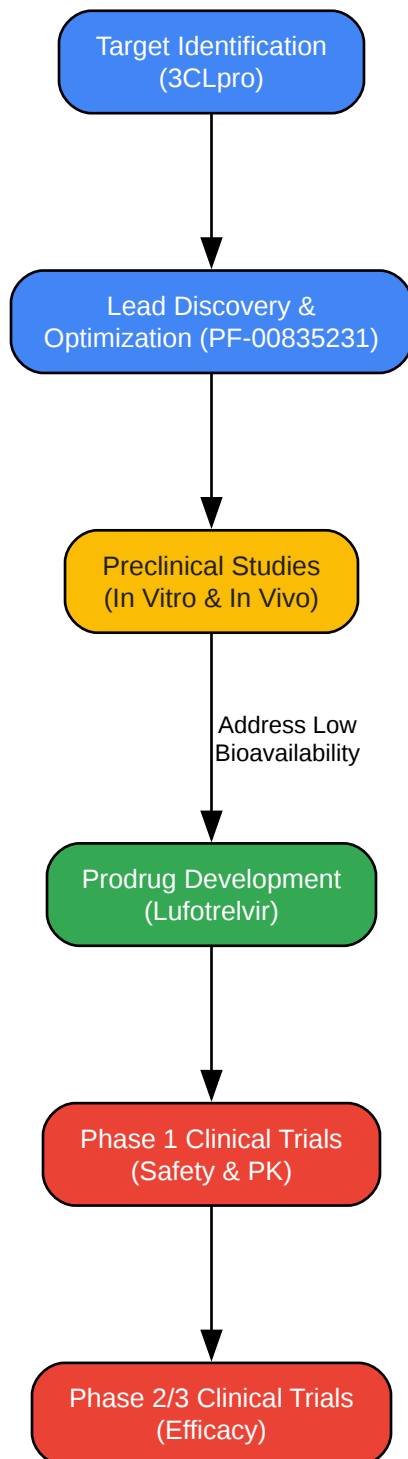
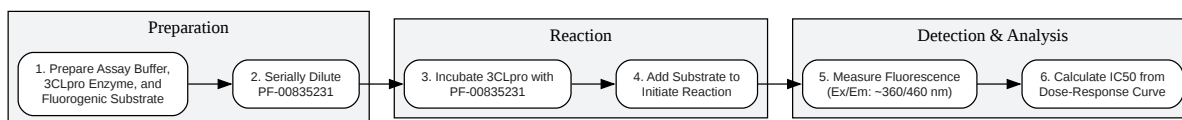
Introduction

The global health landscape has been significantly impacted by coronavirus outbreaks, most notably the COVID-19 pandemic caused by SARS-CoV-2. This has underscored the urgent need for effective broad-spectrum antiviral agents. The viral main protease, 3CLpro (or Mpro), is an attractive target for antiviral drug development due to its essential role in processing viral polyproteins and its high degree of conservation across various coronaviruses.^{[1][2][3][4]} **PF-00835231**, a covalent inhibitor of 3CLpro, was initially designed in response to the 2003 SARS-CoV epidemic and has since demonstrated potent activity against a wide range of coronaviruses, including SARS-CoV-2.^[5] This document details the scientific data supporting the development of **PF-00835231** as a promising antiviral candidate.

Mechanism of Action

PF-00835231 functions as a competitive inhibitor of the coronavirus 3CLpro. It forms a covalent bond with the catalytic cysteine residue in the active site of the enzyme, thereby blocking its proteolytic activity. This inhibition prevents the processing of the viral polyproteins p1a and p1ab into functional non-structural proteins that are essential for viral replication and transcription. The high degree of conservation of the 3CLpro enzyme across different coronaviruses is the basis for the broad-spectrum activity of **PF-00835231**. Time-of-drug-addition experiments have confirmed that **PF-00835231** acts at an early stage of the viral life cycle, consistent with its role as a protease inhibitor.





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References

- 1. news-medical.net [news-medical.net]
- 2. A comparative analysis of SARS-CoV-2 antivirals characterizes 3CLpro inhibitor PF-00835231 as a potential new treatment for COVID-19 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Review of preclinical data of PF-07304814 and its active metabolite derivatives against SARS-CoV-2 infection - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Frontiers | Review of preclinical data of PF-07304814 and its active metabolite derivatives against SARS-CoV-2 infection [frontiersin.org]
- 5. journals.asm.org [journals.asm.org]
- To cite this document: BenchChem. [PF-00835231: A Broad-Spectrum Coronavirus 3CLpro Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3182513#pf-00835231-as-a-broad-spectrum-coronavirus-inhibitor]

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